

4'-Iodoacetophenone: A Comprehensive Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: **4'-Iodoacetophenone**

Cat. No.: **B082248**

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This technical whitepaper provides an in-depth overview of the safety information, handling procedures, and material safety data for **4'-Iodoacetophenone** (CAS No. 13329-40-3). This document is intended for researchers, scientists, and professionals in the drug development field to ensure safe handling and use of this chemical compound.

Chemical Identification and Physical Properties

4'-Iodoacetophenone, with the molecular formula C_8H_7IO , is a solid crystalline powder.^{[1][2]} Key physical and chemical properties are summarized in the table below. It is important to note that some physical properties, such as the boiling point and flash point, are not consistently reported across various safety data sheets.^{[3][4]}

Property	Value	Source(s)
CAS Number	13329-40-3	[3][4][5]
EC Number	236-372-8	[4][6]
Molecular Formula	C ₈ H ₇ IO	[2][5]
Molecular Weight	246.05 g/mol	[4][5]
Appearance	White to yellow or brown crystalline powder	[2][7]
Melting Point	82-89 °C	[2][4]
Solubility	Easily soluble in water	[8]
Storage Class	11 - Combustible Solids	[4][9]

Hazard Identification and Classification

4'-Iodoacetophenone is classified as a hazardous chemical.[3] The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.[3][5][10]

GHS Classification:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Serious Eye Irritation	2A / 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	H335: May cause respiratory irritation

GHS Label Elements:

- Pictogram: GHS07 (Exclamation Mark)[5]
- Signal Word: Warning[3][5][10]

Safe Handling and Storage Protocols

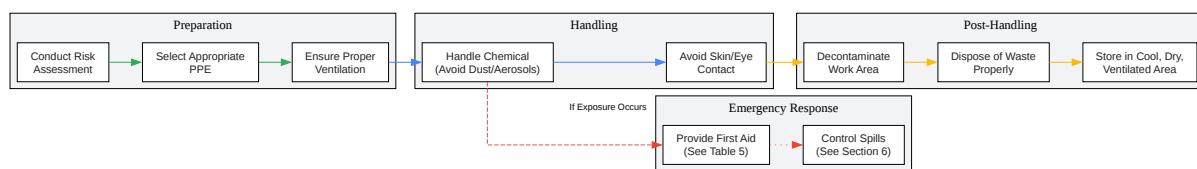
Proper handling and storage are crucial to minimize the risks associated with **4'-Iodoacetophenone**.

Handling:

- Work in a well-ventilated area.[6][10]
- Avoid the formation of dust and aerosols.[5][6]
- Avoid contact with skin and eyes.[5][6]
- Wear appropriate personal protective equipment (PPE).[3][6]
- Wash hands thoroughly after handling.[3][10]

Storage:

- Store in a cool, dry, and well-ventilated place.[3][5][6]
- Keep the container tightly closed.[3][5][6]
- Store locked up.[6][10]



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Caption: Workflow for the safe handling of **4'-Iodoacetophenone**.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **4'-Iodoacetophenone**:

Protection Type	Specification	Source(s)
Eye/Face Protection	Tightly fitting safety goggles or safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US).	[5][6]
Skin Protection	Impervious clothing and protective gloves. Gloves should be inspected prior to use.	[5][6]
Respiratory Protection	A full-face respirator, a dust mask (type N95 US), or other approved respirators should be used if exposure limits are exceeded or irritation is experienced.	[4][5][6]

First-Aid Measures

In case of exposure, follow these first-aid measures and seek medical attention.

Exposure Route	First-Aid Protocol	Source(s)
Inhalation	Remove the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.	[3][5][6]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water.	[3][5][6]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[3][5][6]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person.	[3][5][6]

Accidental Release and Fire-Fighting Measures

Accidental Release:

In the event of a spill, personnel should:

- Use personal protective equipment.[5][6]
- Avoid dust formation.[5][6]
- Ensure adequate ventilation.[5][6]
- Evacuate personnel to safe areas.[6]
- Prevent further leakage or spillage if safe to do so.[6]
- Sweep up and shovel the material into a suitable, closed container for disposal.[5]

Fire-Fighting:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[5]
[6]
- Special Hazards: No specific data is available regarding special hazards arising from the chemical.[6]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.
[5][6]

Toxicological and Ecological Information

The toxicological and ecological properties of **4'-Iodoacetophenone** have not been thoroughly investigated.[5] No quantitative data on acute toxicity (LD50/LC50), persistence and degradability, bioaccumulative potential, or mobility in soil is currently available.[6][11]

Disposal Considerations

Dispose of **4'-Iodoacetophenone** and its container in accordance with local, regional, and national regulations.[6] It is recommended to contact a licensed professional waste disposal service.[5]

This guide is intended to provide comprehensive safety information for **4'-Iodoacetophenone**. It is imperative that all users of this chemical familiarize themselves with this information and adhere to safe laboratory practices.

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